

SU11657: A Technical Guide to its Signaling Pathway and Therapeutic Potential

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Compound of Interest

Compound Name: SU11657

Cat. No.: B1577377

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Abstract

SU11657 is a potent, orally bioavailable, multi-targeted receptor tyrosine kinase (RTK) inhibitor. This document provides an in-depth technical overview of **SU11657**, focusing on its mechanism of action, downstream signaling pathways, and its application in preclinical and clinical research. This guide is intended for researchers, scientists, and drug development professionals working in oncology and related fields.

Introduction to SU11657

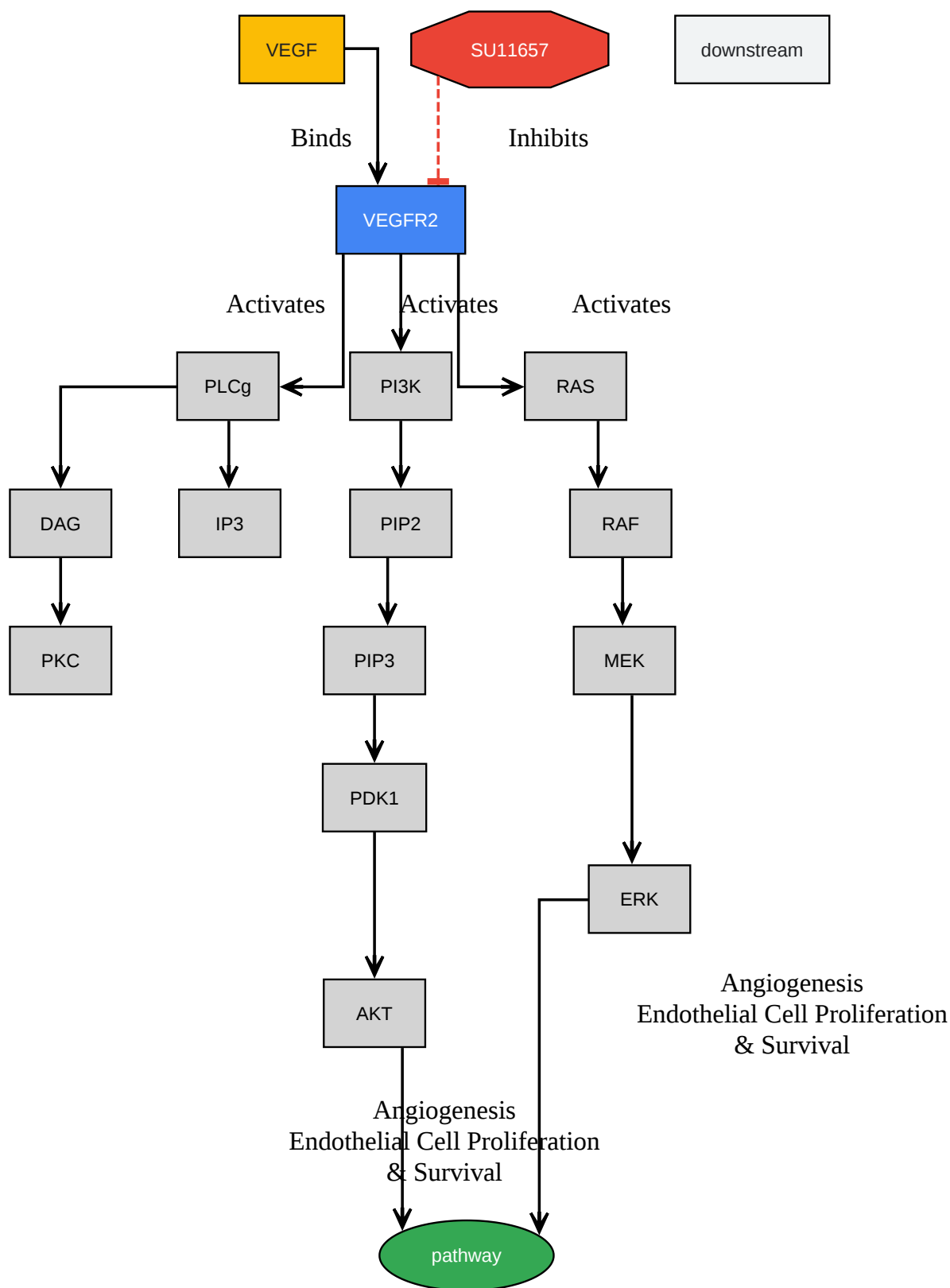
SU11657 is a synthetic indolinone derivative that functions as a competitive inhibitor of adenosine triphosphate (ATP) binding to the catalytic domain of several RTKs. Its primary targets include vascular endothelial growth factor receptors (VEGFRs), platelet-derived growth factor receptors (PDGFRs), and FMS-like tyrosine kinase 3 (FLT3). By inhibiting these kinases, **SU11657** disrupts key cellular processes involved in tumor growth, angiogenesis, and metastasis. Its efficacy has been particularly noted in the context of cancers driven by mutations in these signaling pathways, such as canine mast cell tumors and acute myeloid leukemia (AML).

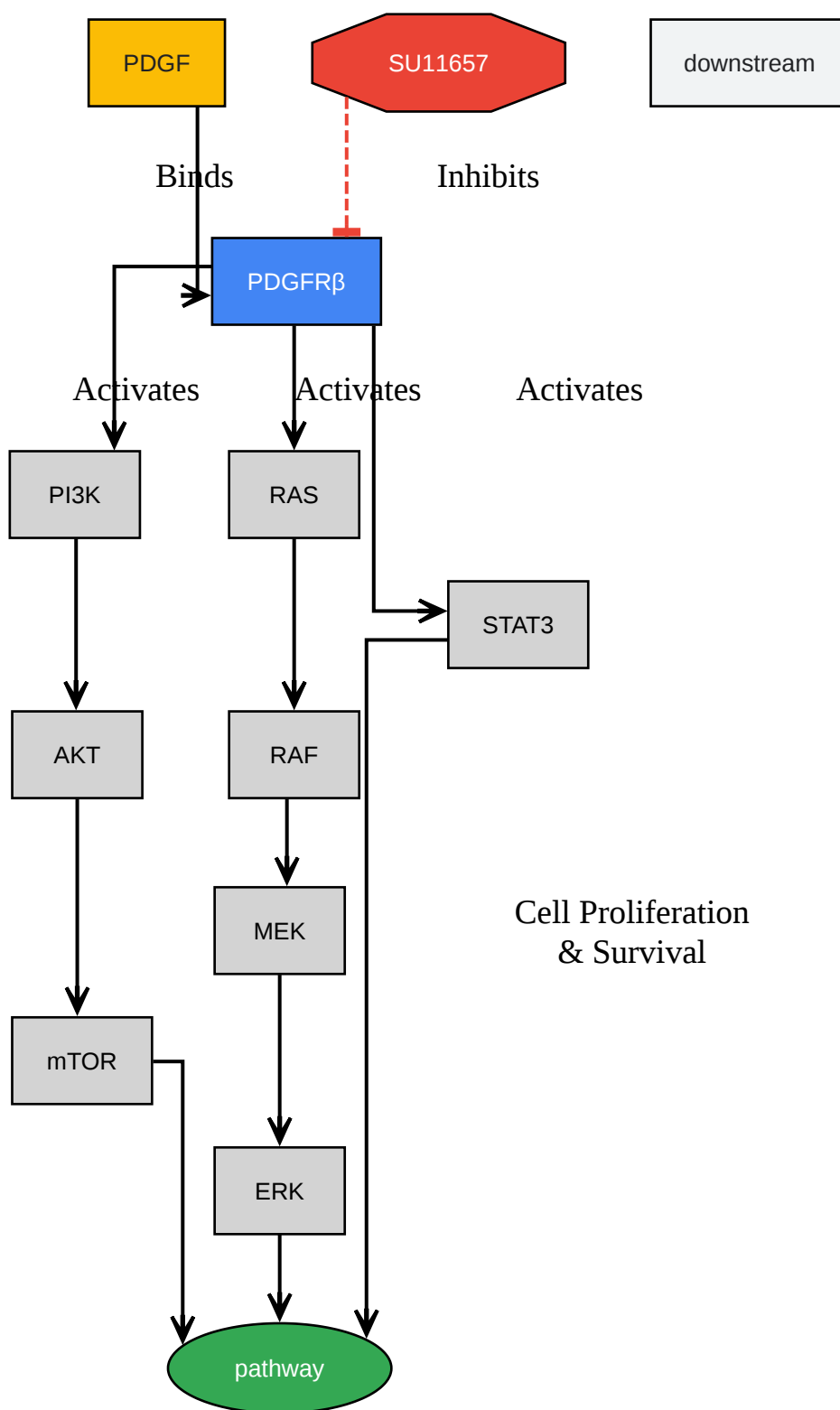
Mechanism of Action and Signaling Pathways

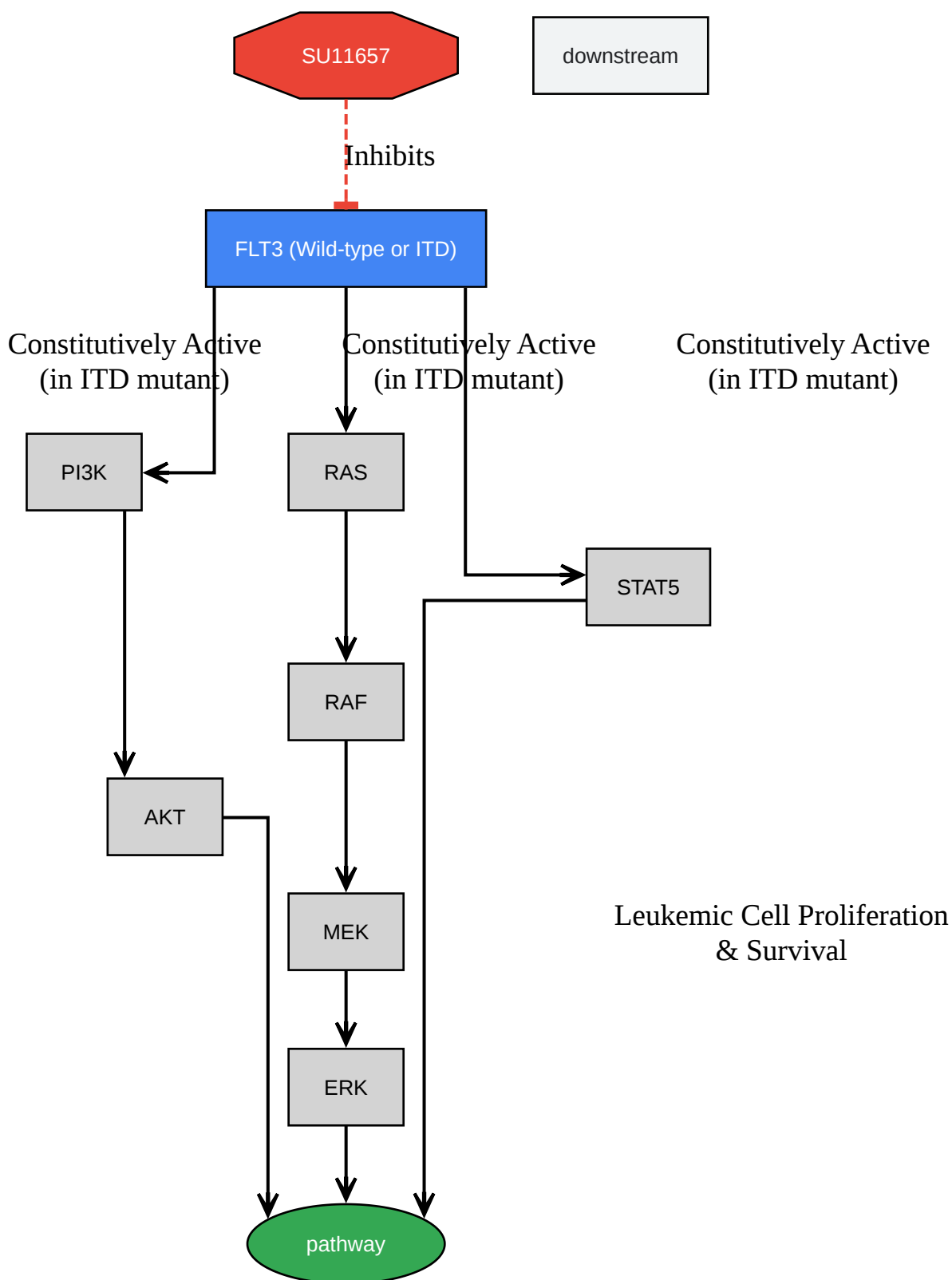
SU11657 exerts its biological effects by inhibiting the autophosphorylation and activation of its target RTKs. This blockade prevents the recruitment and activation of downstream signaling molecules, thereby inhibiting mitogenic and survival signals.

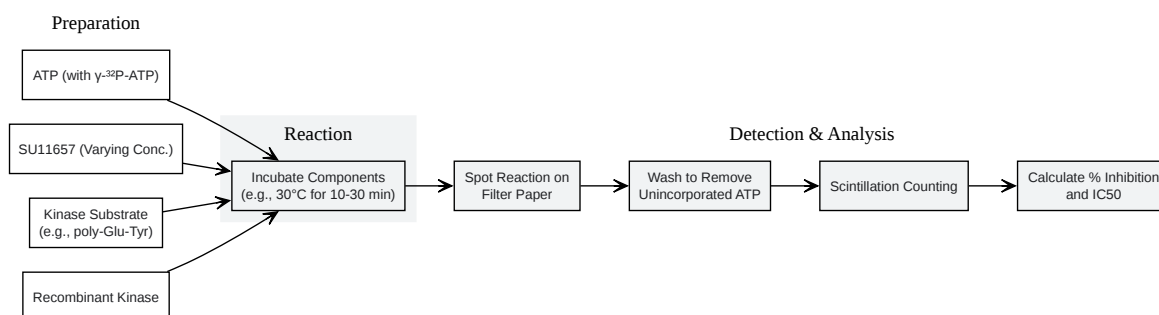
Inhibition of VEGFR Signaling

VEGFRs, particularly VEGFR2 (KDR), are crucial for angiogenesis—the formation of new blood vessels. **SU11657**'s inhibition of VEGFR2 blocks the pro-angiogenic signals initiated by VEGF, leading to a reduction in tumor vascularization.









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